

Commercial Availability and Synthetic Guide for Ethyl 4-ethylbenzoate

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Compound of Interest

Compound Name: Ethyl 4-ethylbenzoate

Cat. No.: B1605955

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and purification of **Ethyl 4-ethylbenzoate**. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development, offering detailed experimental protocols and key technical data.

Commercial Availability

Ethyl 4-ethylbenzoate is readily available from a variety of chemical suppliers catering to research and development needs. The compound is typically offered in various purities and quantities, ranging from milligrams to kilograms. Below is a summary of representative suppliers and their offerings.

Table 1: Commercial Suppliers of **Ethyl 4-ethylbenzoate**

Supplier	Product Number/ID	Purity	Available Quantities
AChemBlock	N24480	95%	Custom Quote
Howei Pharm	12638LX07	95%	1g, 25g, 1kg, 25kg
Oakwood Chemical	098433	Not Specified	Inquire
AOBChem USA	30025	97%	250mg, 500mg, 1g, 5g, 10g, 25g, 100g
Ambeed	Not Specified	Not Specified	Inquire

Physicochemical Properties and Spectroscopic Data

A thorough understanding of the physicochemical and spectroscopic properties of **Ethyl 4-ethylbenzoate** is essential for its application in synthesis and for quality control.

Table 2: Physicochemical Properties of **Ethyl 4-ethylbenzoate**

Property	Value	Source
CAS Number	36207-13-3	--INVALID-LINK--
Molecular Formula	C ₁₁ H ₁₄ O ₂	--INVALID-LINK--
Molecular Weight	178.23 g/mol	--INVALID-LINK--
Appearance	Colorless Liquid	General Knowledge
Boiling Point	Not Precisely Reported	General Knowledge
Solubility	Soluble in common organic solvents	

Table 3: Spectroscopic Data of **Ethyl 4-ethylbenzoate**

Technique	Key Peaks/Shifts
^1H NMR	(Predicted) Aromatic protons (multiplet), Ethyl ester protons (quartet and triplet), Ethyl group on ring (quartet and triplet)
^{13}C NMR	(Predicted) Carbonyl carbon, aromatic carbons, ethyl ester carbons, ethyl group carbons on ring
IR (Infrared)	(Predicted) C=O stretch (ester), C-O stretch (ester), C-H stretches (aromatic and aliphatic)
Mass Spec (MS)	(Predicted) Molecular ion peak (M^+) and characteristic fragmentation pattern

Synthesis of Ethyl 4-ethylbenzoate

The most common and straightforward method for the synthesis of **Ethyl 4-ethylbenzoate** is the Fischer esterification of 4-ethylbenzoic acid with ethanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

This protocol is adapted from established procedures for the synthesis of similar benzoate esters.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- 4-Ethylbenzoic acid
- Absolute ethanol (excess)
- Concentrated sulfuric acid (catalyst)
- Diethyl ether
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)

- Anhydrous sodium sulfate
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, combine 4-ethylbenzoic acid and a 4 to 5-fold molar excess of absolute ethanol. Add a few boiling chips.
- **Acid Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Continue refluxing for 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Add an equal volume of cold water and extract the product with diethyl ether.

- Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize any unreacted acid) and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the diethyl ether using a rotary evaporator.

Purification

The crude **Ethyl 4-ethylbenzoate** can be purified by vacuum distillation to obtain a product of high purity.[2]

Procedure:

- Set up a vacuum distillation apparatus.
- Transfer the crude product to the distillation flask.
- Heat the flask gently under reduced pressure.
- Collect the fraction that distills at the appropriate boiling point for **Ethyl 4-ethylbenzoate** under the applied pressure.

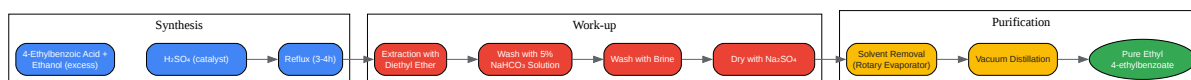
Applications in Drug Development

Ethyl 4-ethylbenzoate serves as a valuable building block in medicinal chemistry and drug development.[8] Its aromatic ring and ester functionality allow for a variety of chemical transformations to build more complex molecules with potential therapeutic applications. For instance, similar structures are utilized as intermediates in the synthesis of Angiotensin II Receptor Blockers (ARBs), a class of drugs used to treat hypertension.[9] The ethylbenzoate moiety can be a key component in the synthesis of heterocyclic systems and other scaffolds present in pharmacologically active compounds.[10]

Visualizing Workflows and Pathways

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Ethyl 4-ethylbenzoate** via Fischer esterification.

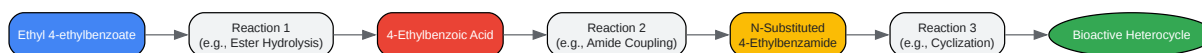


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Caption: Workflow for the synthesis and purification of **Ethyl 4-ethylbenzoate**.

Role as a Building Block in a Hypothetical Drug Synthesis

This diagram illustrates a hypothetical pathway where **Ethyl 4-ethylbenzoate** is used as a starting material for the synthesis of a more complex, potentially bioactive molecule.



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